

2,6-Difluorobenzamide: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Difluorobenzamide

Cat. No.: B103285

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **2,6-Difluorobenzamide**. The information is compiled from various safety data sheets to ensure a thorough understanding of the potential hazards and the necessary measures to mitigate risks in a laboratory and drug development setting.

Hazard Identification and Classification

2,6-Difluorobenzamide is classified as a hazardous substance. The following tables summarize its GHS classification, hazard statements, and precautionary statements.

Table 1: GHS Hazard Classification

Classification	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Irritation	Category 2
Serious Eye Irritation	Category 2A
Specific target organ toxicity — single exposure (Respiratory system)	Category 3

Signal Word: Warning[1][2][3][4][5][6]

Pictogram:[3][6]

- GHS07: Exclamation Mark

Table 2: Hazard Statements (H-Statements)

Code	Statement
H302	Harmful if swallowed.[1][3][5][6][7]
H315	Causes skin irritation.[4][7][8][9]
H319	Causes serious eye irritation.[4][7][8][9]
H332	Harmful if inhaled.[4][7][8]
H335	May cause respiratory irritation.[4][7][8][9]

Table 3: Precautionary Statements (P-Statements)

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[4][8][9]
P264	Wash skin thoroughly after handling.[1][5][8][9]
P270	Do not eat, drink or smoke when using this product.[1][5]
P271	Use only outdoors or in a well-ventilated area.[9]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[8][9]
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[5]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[9]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[8][9]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][8]
P330	Rinse mouth.[1][5]
P362+P364	Take off contaminated clothing and wash it before reuse.[9]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[9]
P405	Store locked up.[8][9]
P501	Dispose of contents/container to an approved waste disposal plant.[1][5][9]

Toxicological Information

While detailed experimental protocols for toxicological studies are not available in the consulted safety data sheets, the following quantitative data has been reported.

Table 4: Acute Toxicity Data

Route	Species	Value	Effects Noted
Oral LD50	Rat	3,299 mg/kg	Behavioral: Somnolence (general depressed activity), Skin and Appendages: Other: Hair.
Dermal LD50	Rat	> 5,000 mg/kg	No data available

It is important to note that the chemical, physical, and toxicological properties of **2,6-Difluorobenzamide** have not been thoroughly investigated.

Handling and Storage

Proper handling and storage are crucial to minimize exposure and ensure safety.

Handling:

- Avoid contact with skin and eyes.[\[1\]](#)[\[4\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Avoid formation of dust and aerosols.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[8\]](#)
- Provide appropriate exhaust ventilation at places where dust is formed.[\[4\]](#)[\[8\]](#)
- Use only under a chemical fume hood.[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Do not eat, drink or smoke when using this product.[\[1\]](#)[\[5\]](#)[\[9\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[8\]](#)[\[10\]](#)

- Keep container tightly closed.[\[2\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Store locked up.[\[8\]](#)[\[9\]](#)
- Incompatible materials include strong oxidizing agents and strong bases.[\[2\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **2,6-Difluorobenzamide**.

Table 5: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles. [1] [4] [8] [9]
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wear a complete suit protecting against chemicals. [1] [2] [4] [8]
Respiratory Protection	For nuisance exposures, use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU). [8] [10]

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

Table 6: First Aid Procedures

Exposure Route	Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1][2][4][8][9][10]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[1][2][4][8][9][10]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1][2][4][8][9][10]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1][4][8][9][10]

Accidental Release and Firefighting Measures

Accidental Release:

- Use personal protective equipment.[1][2][4][8]
- Avoid dust formation.[1][2][4][8]
- Ensure adequate ventilation.[1][2][4][8]
- Evacuate personnel to safe areas.[1][4][8]
- Do not let the product enter drains.[4][8]
- Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[4][8][10]

Firefighting:

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][2][4][8][9]

- Hazardous decomposition products: Carbon oxides, nitrogen oxides (NO_x), and hydrogen fluoride.[2][4][8]
- Firefighter protection: Wear self-contained breathing apparatus for firefighting if necessary.[1][2][4][8][10]

Spill Response Workflow

The following diagram illustrates a logical workflow for responding to a **2,6-Difluorobenzamide** spill.



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Caption: Workflow for handling a **2,6-Difluorobenzamide** spill.

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